

DNA Gyrase-IN-3 binding affinity versus reference compounds

Author: Smolecule Technical Support Team. **Date:** February 2026

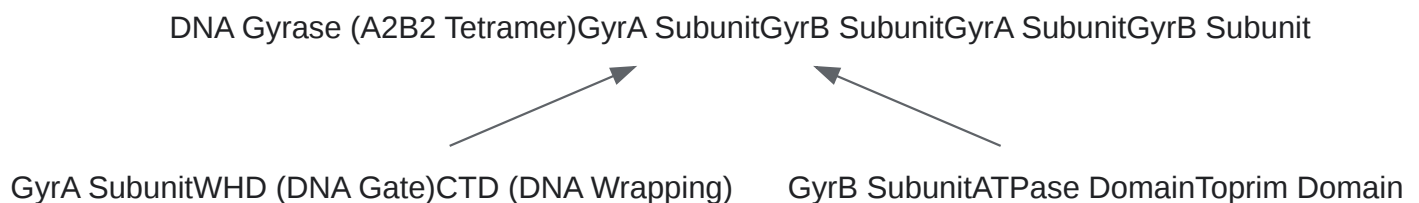
Compound Focus: DNA Gyrase-IN-3

Cat. No.: S12890592

Get Quote

DNA Gyrase as a Drug Target

DNA gyrase is an essential bacterial enzyme and a major target for antibacterial drugs [1] [2]. It is an A_2B_2 heterotetramer that introduces negative supercoils into DNA in an ATP-dependent manner [3] [1] [2]. Its absence in humans makes it an excellent target for antibiotics [4]. The diagram below illustrates its core structure and functional domains.



Click to download full resolution via product page

Known Inhibitors and Reference Data

While data on **DNA Gyrase-IN-3** is unavailable, established inhibitors provide useful reference points. The table below summarizes quantitative data for other gyrase inhibitors.

| Compound Name | Target Subunit | Reported Activity (pIC50) | IC50 | Assay Type / Notes |
|-------------------|----------------|---------------------------|---------------------|--|
| BWC0977 [2] | Not Specified | 8.4 | 4 nM | Not Specified |
| Zoliflodacin [2] | Not Specified | 6.8 | 169 nM | DNA gyrase supercoiling assay |
| Ciprofloxacin [4] | GyrA | Information missing | Information missing | Widely used fluoroquinolone; comparator in studies |

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. DNA Gyrase - an overview [sciencedirect.com]
2. DNA gyrase | Bacterial protein targets [guidetopharmacology.org]
3. Solution structures of DNA-bound gyrase - PMC [pmc.ncbi.nlm.nih.gov]
4. Discovery of Novel Inhibitors of Bacterial DNA Gyrase ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [DNA Gyrase-IN-3 binding affinity versus reference compounds]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12890592#dna-gyrase-in-3-binding-affinity-versus-reference-compounds>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com